

# Phenyl 2-aminoacetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Phenyl 2-aminoacetate*

Cat. No.: *B8728338*

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An in-depth exploration of the chemical identity, synthesis, properties, and applications of **Phenyl 2-aminoacetate**, a valuable building block in modern drug discovery and organic synthesis.

## Introduction

**Phenyl 2-aminoacetate**, also known by its synonym glycine phenyl ester, is an organic compound that holds significant interest for researchers and professionals in the fields of medicinal chemistry, drug development, and synthetic organic chemistry. As an ester of the simplest proteinogenic amino acid, glycine, and the aromatic alcohol, phenol, this molecule combines the fundamental structural motifs of a primary amine, an ester, and a phenyl group. This unique combination of functional groups makes **Phenyl 2-aminoacetate** a versatile intermediate for the synthesis of a wide array of more complex molecules, including peptidomimetics, pharmaceutical agents, and other biologically active compounds. This technical guide provides a comprehensive overview of the essential chemical identifiers, synthetic methodologies, physicochemical properties, and key applications of **Phenyl 2-aminoacetate**, offering a valuable resource for scientists engaged in cutting-edge research.

## Chemical Identity and Descriptors

A clear and unambiguous identification of a chemical compound is paramount for scientific communication and experimental reproducibility. **Phenyl 2-aminoacetate** is cataloged and recognized through a variety of systematic naming conventions and unique identifiers. The most critical of these is the Chemical Abstracts Service (CAS) number, which provides a definitive and universally recognized identifier for this specific chemical substance.



## FULL PROTOCOL TRUNCATED

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## Synthesis of Phenyl 2-aminoacetate

The synthesis of **Phenyl 2-aminoacetate** can be approached through several established esterification methods. The choice of a particular synthetic route often depends on factors such as the availability of starting materials, desired scale, and the need to protect the reactive amino group. A common and effective strategy involves the Fischer-Speier esterification of glycine with phenol in the presence of a strong acid catalyst.[2] However, due to the amphoteric nature of glycine, direct esterification can be challenging as the basic amino group can be protonated by the acid catalyst.[3] Therefore, methods involving the protection of the amino group or the use of more reactive acylating agents are often preferred for higher yields and purity.

## General Synthetic Workflow

The synthesis of **Phenyl 2-aminoacetate** can be conceptualized as a multi-step process that ensures the efficient formation of the desired ester while minimizing side reactions. A logical workflow would involve the protection of the amino group of glycine, followed by the esterification of the carboxylic acid with phenol, and concluding with the deprotection of the amino group to yield the final product.



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## Sources

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- 2. Fischer–Speier esterification - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. [chemistry.stackexchange.com](https://chemistry.stackexchange.com) [[chemistry.stackexchange.com](https://chemistry.stackexchange.com)]
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